

benchmarking Fluorosalan against benzalkonium chloride

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Compound Focus: Fluorosalan

CAS No.: 4776-06-1

Cat. No.: S569725

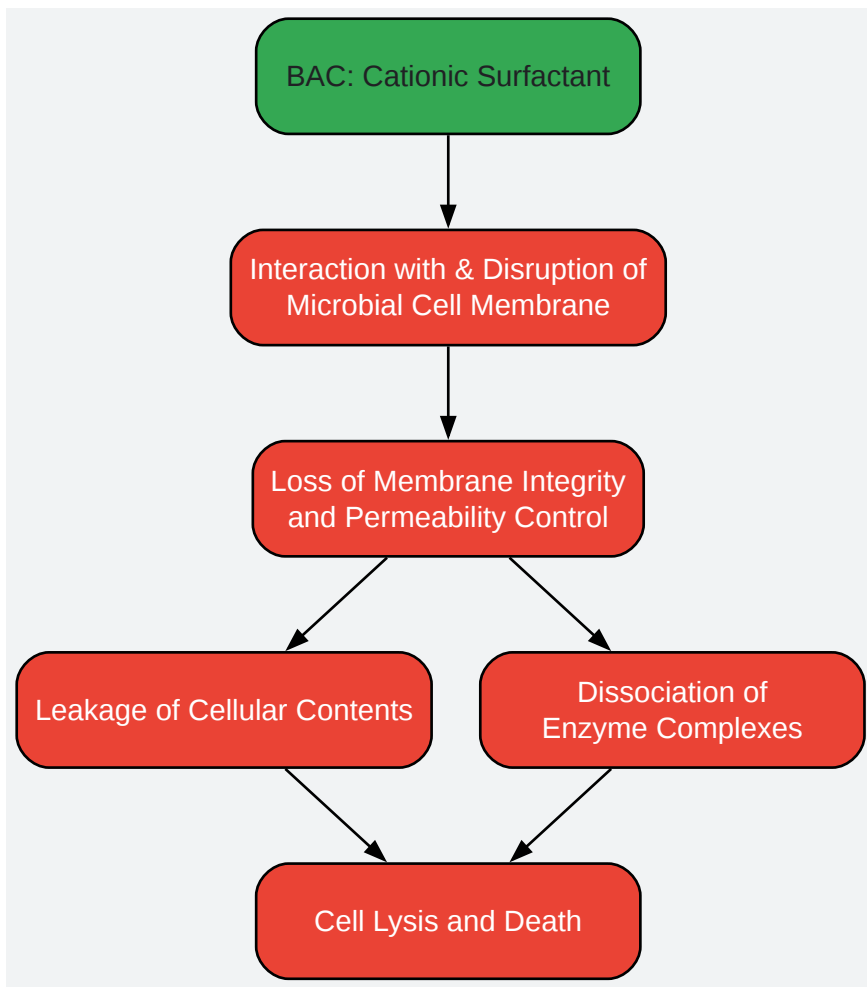
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Profile of Benzalkonium Chloride (BAC)

BAC is a cationic surfactant and a member of the quaternary ammonium compound (QAC) family. It is not a single molecule but a mixture of compounds with alkyl chains of varying even-numbered lengths (typically from C8 to C18) [1] [2] [3]. Its properties and activities are influenced by this composition.

Mechanism of Action

The primary mechanism of BAC's antimicrobial action is the disruption of microbial cell membranes. The following diagram illustrates this process and its cellular consequences.



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Applications and Typical Concentrations

BAC's broad-spectrum activity makes it a common ingredient in many products. The table below summarizes its diverse applications and the concentrations typically used [1] [4] [5].

Application Area	Specific Use	Typical Concentration	Reference
Pharmaceuticals	Preservative in ophthalmic solutions	0.004% - 0.02%	[5]
	Preservative in nasal sprays	Commonly contains BAC	[4]

Application Area	Specific Use	Typical Concentration	Reference
Disinfectants & Antiseptics	Surface disinfectants (e.g., Lysol)	~0.1%	[1] [3]
	Skin antiseptics and wound washes	0.13%	[1]
	Hand sanitizers	Eligible for use (varies)	[3]
Consumer Products	Hair conditioners	0.5% - 2%	[1]
	Fabric softeners	Included in formulation	[1]
Other Regulated Uses	Food processing plants & utensils	200-400 ppm	[1]
	Mosquitocide	200 ppm	[1]

Toxicity and Safety Data

The safety profile of BAC is highly dependent on the route and concentration of exposure. The following table compiles key toxicity findings from the search results.

Aspect	Details / Observed Effect	Reference
Ocular Toxicity	Cytotoxic to corneal/conjunctival cells; causes cell loss, inflammation, and exacerbates OSD in chronic use (e.g., glaucoma drops).	[5]
Nasal & Respiratory	Can be ciliotoxic <i>in vitro</i> ; associated with rhinitis medicamentosa and nasal irritation. Inhalation linked to oxidative damage and inflammation in rat lungs.	[4] [6]
Ecotoxicity	Highly toxic to algae (72h EC50 for <i>P. subcapitata</i> : 0.255 mg/L). Toxic to aquatic invertebrates at very low concentrations (0.004 mg/L).	[1] [7]

Aspect	Details / Observed Effect	Reference
Dermal Effects	Skin irritant at 0.5-1% concentrations. Classified as a weak sensitizer.	[1] [4]
Antimicrobial Resistance	Frequent exposure can select for tolerant bacteria (e.g., <i>E. coli</i> , <i>L. monocytogenes</i> , <i>P. aeruginosa</i>) and potentially cross-resistant phenotypes.	[1]

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